

What are the chemical properties of Adenine dihydroiodide

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Compound of Interest		
Compound Name:	Adenine dihydroiodide	
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An In-depth Technical Guide to the Chemical Properties of Adenine Dihydroiodide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Adenine, a fundamental component of nucleic acids and a key molecule in cellular metabolism, can form various salts, including dihydroiodide. This technical guide provides a detailed overview of the known chemical properties of adenine and extrapolates the expected characteristics of **adenine dihydroiodide**. Due to a lack of specific literature on **adenine dihydroiodide**, this paper also draws inferences from the properties of similar dihydroiodide compounds. This document is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development who are interested in the potential applications of adenine and its derivatives.

Introduction

Adenine is a purine nucleobase that plays a critical role in biochemistry.[1][2][3] It is a constituent of DNA, RNA, and numerous coenzymes essential for cellular respiration, such as adenosine triphosphate (ATP), nicotinamide adenine dinucleotide (NAD), and flavin adenine dinucleotide (FAD).[1][2][3] The formation of salts, such as **adenine dihydroiodide**, can significantly alter the physicochemical properties of the parent molecule, influencing its solubility, stability, and bioavailability. While specific data for **adenine dihydroiodide** is scarce,



understanding the properties of adenine and the general characteristics of dihydroiodide salts provides a strong basis for its potential utility.

Chemical Properties of Adenine

The chemical and physical properties of adenine are well-documented. A summary of these properties is presented in the table below.

Property	Value	Source
Molecular Formula	C5H5N5	[1][4][5]
Molecular Weight	135.13 g/mol	[1][4]
Appearance	White to light yellow crystalline solid	[1][6]
Melting Point	360-365 °C (decomposes)	[1][6]
Solubility in Water	0.103 g/100 mL at 25 °C	[1][6]
Solubility	Soluble in hot water and 1 M HCl; slightly soluble in hot alcohol; insoluble in chloroform and ether.[7]	
рКа	4.15 (secondary amine), 9.80 (primary amine)	[1][6]
CAS Number	73-24-5	[1][2][4][8]

Expected Chemical Properties of Adenine Dihydroiodide

Based on the known properties of adenine and the general characteristics of dihydroiodide salts, the following properties can be anticipated for **adenine dihydroiodide**.

Molecular Formula: C5H5N5 · 2HI

Molecular Weight: 391.96 g/mol



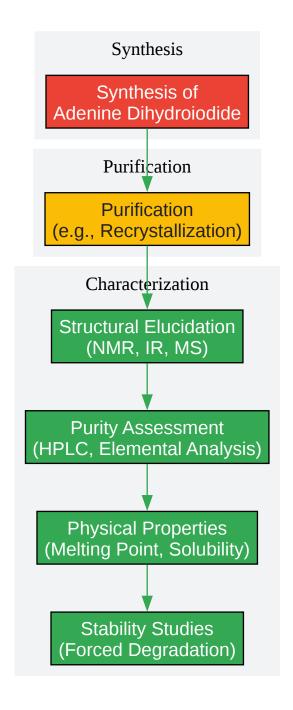
- Appearance: Likely a white to off-white or light yellow crystalline solid, potentially hygroscopic.[9][10][11]
- Solubility: Expected to have significantly higher water solubility compared to adenine. The
 hydrochloride salt of adenine is noted to be directly water-soluble, and other dihydroiodide
 salts like ethylenediamine dihydroiodide are also highly water-soluble.[7][9][11]
- Stability: Dihydroiodide salts can be susceptible to oxidation, leading to the formation of free iodine and a resultant yellowing of the material.[10] Stabilization may be necessary, particularly in the presence of moisture.[12] A solution of a similar compound, ethylenediamine dihydroiodide, has an acidic pH of about 4.[12]

Experimental Protocols

While specific experimental protocols for the synthesis and analysis of **adenine dihydroiodide** are not readily available in the reviewed literature, a general workflow for characterizing a new chemical entity is presented below.

Diagram: General Experimental Workflow for Chemical Characterization





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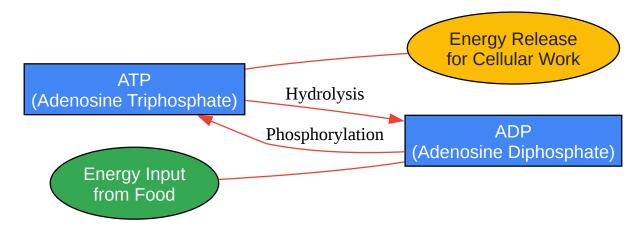
Caption: A generalized workflow for the synthesis and characterization of a chemical compound.

Role of Adenine in Biological Pathways



Adenine is a cornerstone of many fundamental biological processes. Its involvement in the ATP energy cycle is a prime example of its critical role.

Diagram: Simplified Adenosine Triphosphate (ATP) Cycle



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Caption: A simplified diagram illustrating the role of adenine in the ATP-ADP energy cycle.

Conclusion

While direct experimental data on **adenine dihydroiodide** is limited, a comprehensive understanding of its parent molecule, adenine, combined with the known characteristics of dihydroiodide salts, allows for a robust preliminary assessment of its chemical properties. The anticipated increase in aqueous solubility makes **adenine dihydroiodide** a potentially interesting candidate for various research and development applications where enhanced bioavailability of adenine is desired. Further experimental investigation is warranted to fully characterize this compound and explore its potential uses.

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